

Preliminary Research on 4-Oxo-4-(3-pyridyl)butyric Acid: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Oxo-4-(pyridin-3-yl)butanoic acid

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Abstract

4-Oxo-4-(3-pyridyl)butyric acid, also known as γ -oxo-3-pyridinebutanoic acid, is a monocarboxylic acid that is structurally related to succinic acid.[1] It is primarily recognized as a significant metabolite of nicotine and tobacco-specific nitrosamines (TSNAs), such as 4-(methylnitrosamino)-1-(3-pyridyl)-1-butanone (NNK) and N'-nitrosonornicotine (NNN).[1][2] Its presence in human urine is a well-established biomarker for exposure to tobacco products.[3] This technical guide provides a comprehensive overview of the current knowledge on 4-oxo-4-(3-pyridyl)butyric acid, including its chemical properties, metabolic origins, and analytical methodologies. While its role as a biomarker is well-documented, this guide also explores the current, albeit limited, understanding of its intrinsic biological activities and provides context by drawing parallels with the known effects of the structurally related molecule, butyric acid.

Chemical and Physical Properties

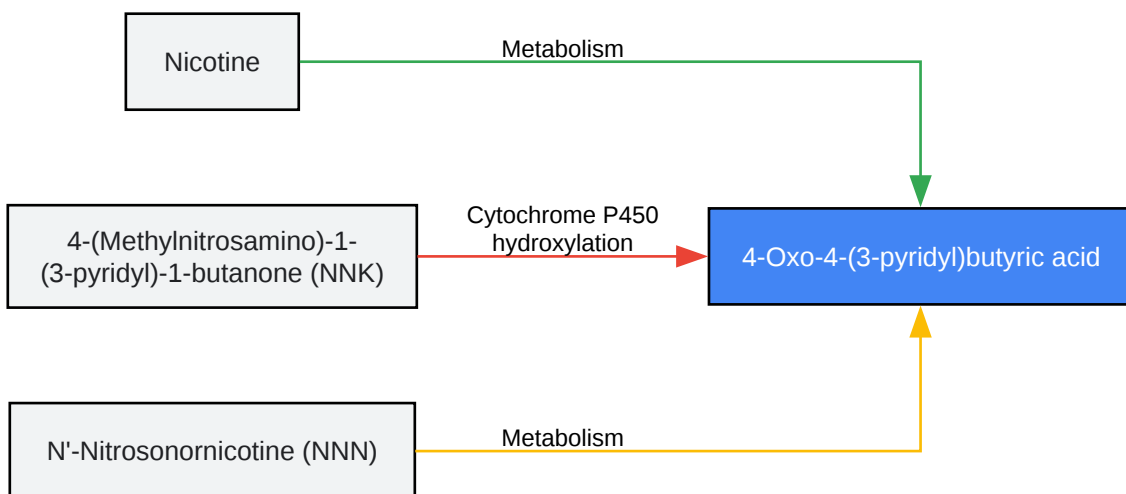
4-Oxo-4-(3-pyridyl)butyric acid is a solid at room temperature with the chemical formula $C_9H_9NO_3$. [1][2] Its key chemical and physical properties are summarized in the table below.

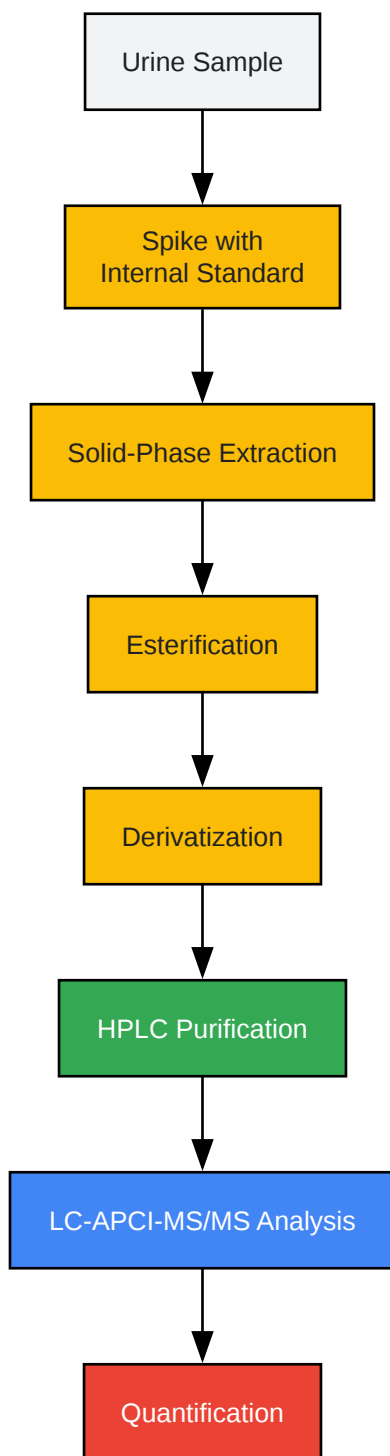
Property	Value	Source(s)
Molecular Formula	C ₉ H ₉ NO ₃	[1][2]
Molecular Weight	179.17 g/mol	[1]
CAS Number	4192-31-8	[1][2]
Melting Point	160-162 °C	
Appearance	Solid	[1]
IUPAC Name	4-oxo-4-(pyridin-3-yl)butanoic acid	[1][2]
Synonyms	γ-Oxo-3-pyridinebutanoic acid, 3-Succinoylpyridine, 4-(3-Pyridyl)-4-oxobutyric acid, OPBA	[2]

Metabolic Formation

4-Oxo-4-(3-pyridyl)butyric acid is not a compound that is endogenously produced in humans in the absence of tobacco exposure. It is a metabolic byproduct of nicotine and several carcinogenic TSNAs found in tobacco products.[1][3] The metabolic pathways leading to its formation are of significant interest in the fields of toxicology and cancer research.

The primary pathway involves the cytochrome P450-mediated hydroxylation of 4-(methylnitrosamino)-1-(3-pyridyl)-1-butanone (NNK).[1][2] This metabolic activation of NNK is a critical step in its carcinogenic activity.





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References

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- To cite this document: BenchChem. [Preliminary Research on 4-Oxo-4-(3-pyridyl)butyric Acid: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b018882#preliminary-research-on-4-oxo-4-3-pyridyl-butyric-acid]

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